

Personal protective equipment for handling Sarecycline Hydrochloride

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Compound of Interest

Compound Name: Sarecycline Hydrochloride

Cat. No.: B15559214

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Essential Safety and Handling Guide for Sarecycline Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sarecycline Hydrochloride**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Summary

Sarecycline Hydrochloride is classified as a reproductive toxin and requires careful handling to avoid exposure. The primary hazards are summarized below.

Hazard Classification	GHS Code	Description	Source
Reproductive Toxicity	H360	May damage fertility or the unborn child.	[1][2][3]
Skin Irritation	H315	Causes skin irritation (based on related compounds).	[4]
Eye Irritation	H319	Causes serious eye irritation (based on related compounds).	[4]
Respiratory Irritation	H335	May cause respiratory irritation (based on related compounds).	[4]

Note: The toxicological properties of **Sarecycline Hydrochloride** have not been thoroughly investigated[2]. Therefore, it should be handled with the utmost care, assuming it may have other unknown hazards.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure to **Sarecycline Hydrochloride**, particularly when handling the powdered form where dust generation is possible[5]. The following table outlines the recommended PPE.

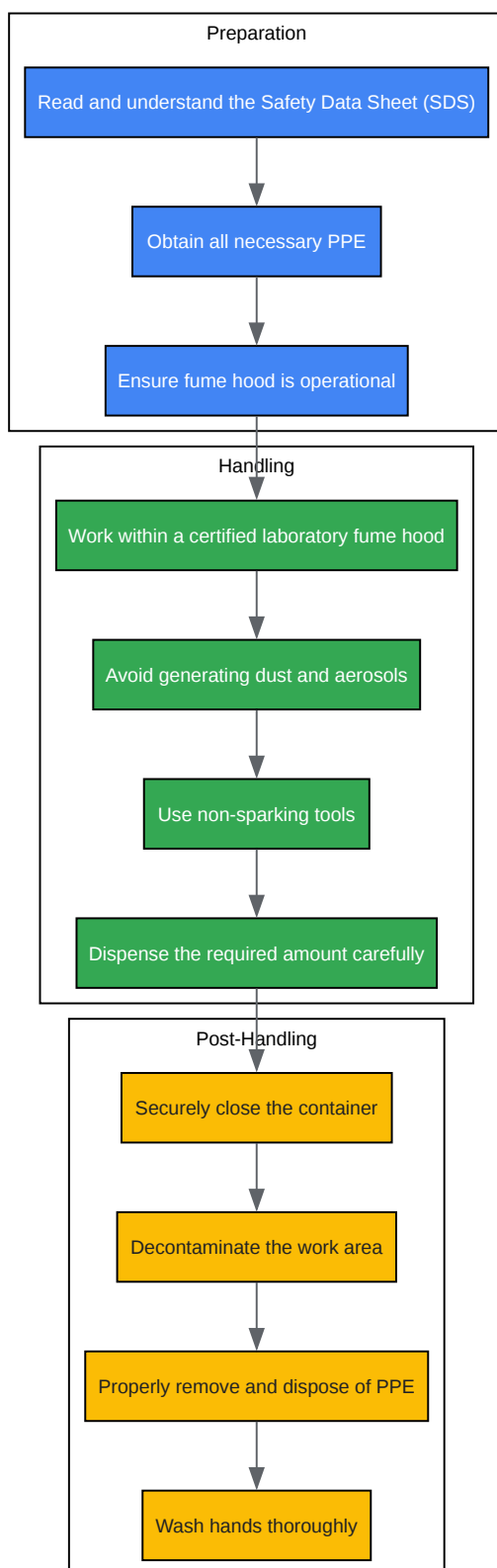
PPE Category	Recommended Equipment	Standard Compliance (Examples)
Eye/Face Protection	Tightly fitting safety goggles with side-shields. A face shield should be worn if there is a potential for direct contact with dusts, mists, or aerosols.	EN 166 (EU) or NIOSH (US)[1][2][5][6][7]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber), which must be inspected before use. A flame-resistant lab coat or impervious clothing is also required.	EN 374 (Gloves)[1][2][5][6]
Respiratory Protection	A full-face respirator with an appropriate particulate filter should be used if exposure limits are exceeded, if irritation is experienced, or when engineering controls are not sufficient.	NIOSH (US) or CEN (EU)[1][2][5]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of **Sarecycline Hydrochloride** and ensuring the safety of laboratory personnel.

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for safely handling **Sarecycline Hydrochloride** in a laboratory setting.



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Caption: Workflow for Handling **Sarecycline Hydrochloride**.

Step-by-Step Handling Procedures:

- Preparation:
 - Thoroughly read and understand the Safety Data Sheet (SDS) for **Sarecycline Hydrochloride** before use[1][2].
 - Obtain and inspect all required Personal Protective Equipment (PPE) as detailed in the table above[1][6].
 - Ensure that the laboratory fume hood is certified and functioning correctly.
- Handling:
 - All work with **Sarecycline Hydrochloride** powder should be conducted in a well-ventilated area, preferably within a laboratory fume hood, to minimize inhalation exposure[1][5].
 - Handle the compound in a manner that avoids the formation of dust and aerosols[1][4][5].
 - Use non-sparking tools to prevent ignition from electrostatic discharge[1][5].
 - Prevent contact with skin and eyes[1][5].
- Post-Handling:
 - After use, ensure the container is tightly closed[1][7].
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove and dispose of contaminated PPE according to your institution's guidelines.
 - Wash hands thoroughly with soap and water after handling the compound[1][5].
 - Do not eat, drink, or smoke in the laboratory area[2][7].

Storage Requirements:

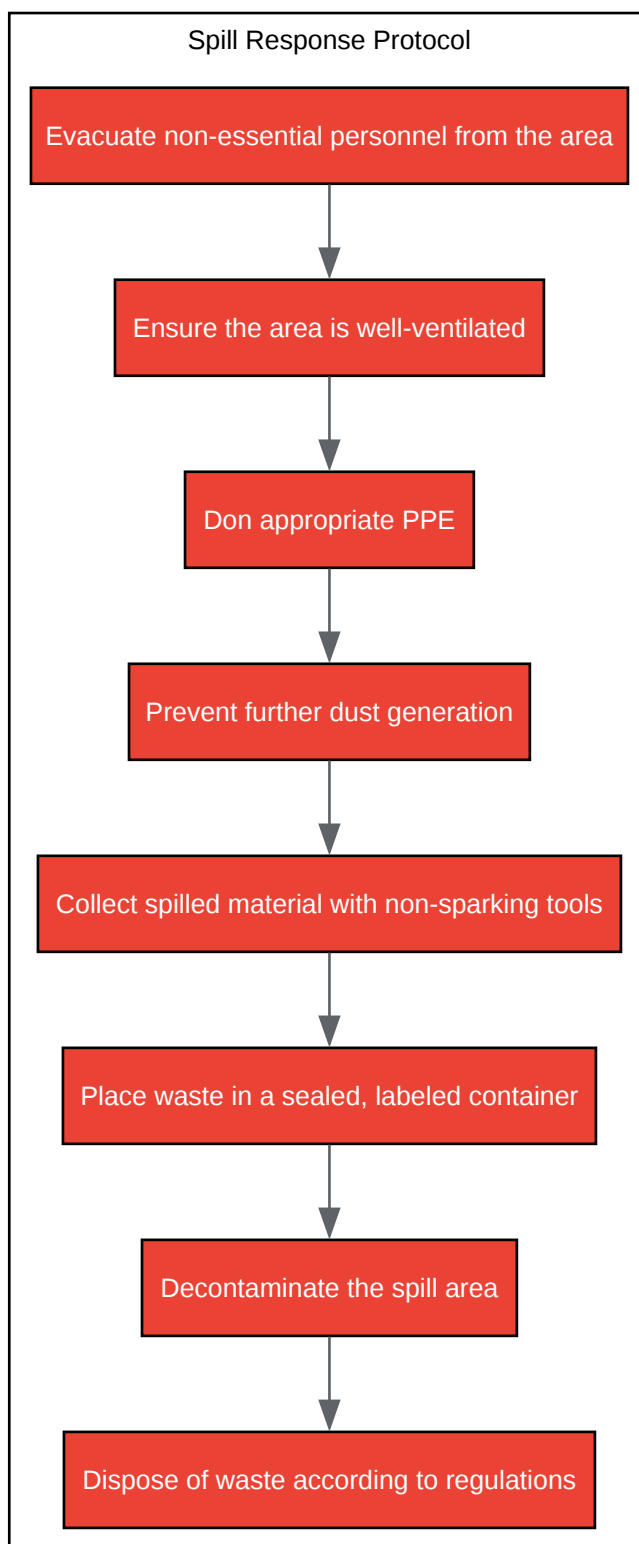
- Store **Sarecycline Hydrochloride** in a dry, cool, and well-ventilated place[1][4].

- The substance should be stored in a locked cabinet or area to restrict access[1][4][5][7][8][9].
- Keep the container tightly closed and store it separately from incompatible materials and foodstuffs[1][7].

Emergency and Disposal Plans

Spill Response

In the event of a spill, follow these procedures immediately.



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Caption: Spill Response Plan for **Sarecycline Hydrochloride**.

Step-by-Step Spill Cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area[1][5].
- Ventilate: Ensure the area is adequately ventilated, if safe to do so[5][6].
- Protect: Before attempting to clean the spill, don the appropriate PPE, including respiratory protection[5][6].
- Contain: Avoid any actions that could generate dust during the cleanup process[5].
- Collect: Carefully sweep or vacuum the spilled material and place it into a suitable, closed container for disposal[6][8][9].
- Decontaminate: Clean the surface thoroughly to remove any residual contamination.
- Dispose: Dispose of the collected waste and contaminated cleaning materials as hazardous waste in accordance with local, state, and federal regulations[8].

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4][6]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][6]

Disposal Plan

The disposal of **Sarecycline Hydrochloride** and any contaminated materials must be handled as hazardous waste to prevent environmental contamination and to comply with regulations.

- **Unused Product:** Dispose of the contents and container at an approved waste disposal plant[1][8]. This may involve sending the material to a licensed chemical destruction facility for controlled incineration with flue gas scrubbing[1][6].
- **Contaminated Materials:** Any materials, including PPE, that have come into contact with **Sarecycline Hydrochloride** should be treated as hazardous waste and disposed of in the same manner as the unused product[1][5][6].
- **Environmental Precautions:** Do not allow the chemical to enter drains, sewers, or watercourses[1][2][6].

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- To cite this document: BenchChem. [Personal protective equipment for handling Sarecycline Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559214#personal-protective-equipment-for-handling-sarecycline-hydrochloride]

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